

# A Comprehensive Technical Guide to the Physical Properties of 2-Bromo-5-nitrothiazole

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## Compound of Interest

Compound Name: 2-Bromo-5-nitrothiazole

Cat. No.: B146120

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This guide provides an in-depth analysis of the physical and chemical properties of **2-Bromo-5-nitrothiazole** (CAS No: 3034-48-8), a critical heterocyclic building block in medicinal and agricultural chemistry. Understanding these fundamental properties is paramount for its effective handling, reaction optimization, and application in the synthesis of novel bioactive molecules.<sup>[1]</sup>

## Molecular Structure and Identification

**2-Bromo-5-nitrothiazole** is a five-membered heterocyclic compound containing a sulfur and a nitrogen atom in the ring, substituted with a bromine atom at the 2-position and a nitro group at the 5-position.<sup>[2]</sup> This specific arrangement of atoms and functional groups dictates its reactivity and physical characteristics. The electron-withdrawing nature of both the nitro group and the bromine atom, coupled with the inherent aromaticity of the thiazole ring, makes it a versatile intermediate in organic synthesis.<sup>[1][3]</sup>

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```

Key Identifiers:

- IUPAC Name: 2-bromo-5-nitro-1,3-thiazole[4]
- CAS Number: 3034-48-8[4]
- Molecular Formula: C<sub>3</sub>HBrN<sub>2</sub>O<sub>2</sub>S[1]
- Molecular Weight: 209.02 g/mol [1][4]
- InChI Key: ANIJFZVZXZQFDH-UHFFFAOYSA-N

## Physicochemical Properties

The physical state and thermal properties of a compound are crucial for determining appropriate storage, handling, and reaction conditions. **2-Bromo-5-nitrothiazole** is a solid at room temperature, typically appearing as a crystalline powder ranging in color from pale yellow to brown.[1][3][5]

Property	Value	Source(s)
Appearance	Yellow to brown crystalline powder	[1][5][6]
Melting Point	85-88 °C (decomposes)	[6]
84-91 °C	[5][7]	
85-91 °C	[1]	
Boiling Point	289.7±13.0 °C (Predicted)	[6]
Density	~2.1 g/cm <sup>3</sup> (Estimate)	[3][6]

Note: The observed melting point can vary based on the purity of the sample. The notation "(dec.)" indicates that the compound may begin to decompose at its melting point.[6]

## Solubility Profile

The solubility of **2-Bromo-5-nitrothiazole** is dictated by the high polarity imparted by the bromine and, particularly, the nitro functional groups.[3] This polarity enhances its interaction with polar solvents. Conversely, it has low solubility in non-polar solvents.[3]

Solvent	Solubility	Rationale
Water	Slightly soluble	[6]
Dimethyl Sulfoxide (DMSO)	Soluble	High polarity solvent[3]
Dimethylformamide (DMF)	Soluble	High polarity solvent[3]
Ethanol, Dichloromethane	Soluble	Soluble in various organic solvents[8]
Non-polar solvents (e.g., Hexane)	Low solubility	Mismatch in polarity[3]

Experimental Insight: The presence of the nitro group may facilitate hydrogen bonding with protic solvents, further influencing its solubility profile.[3] For applications requiring solution-

phase reactions, DMSO and DMF are recommended as primary solvents for optimal dissolution.[3]

## Spectroscopic Data

Spectroscopic analysis is essential for confirming the identity and purity of **2-Bromo-5-nitrothiazole**.

- Infrared (IR) Spectroscopy: The IR spectrum is a valuable tool for identifying key functional groups. Data is available through the NIST Chemistry WebBook, which can be used as a reference for sample verification.[9]
- Mass Spectrometry: Mass spectral data (electron ionization) is also available from NIST, allowing for the determination of the molecular weight and fragmentation patterns, which confirm the compound's structure.[9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The thiazole ring contains a single proton. Its chemical shift will be significantly downfield due to the strong electron-withdrawing effects of the adjacent nitro group and the overall deshielding environment of the aromatic ring.
  - $^{13}\text{C}$  NMR: The spectrum will show three distinct signals for the carbon atoms of the thiazole ring. The carbon atom bonded to the bromine (C2) and the carbon bonded to the nitro group (C5) will have their chemical shifts significantly influenced by these substituents. Reference spectra are available in databases like SpectraBase.[4]

## Safety and Handling

As a responsible Senior Application Scientist, it is imperative to emphasize the safe handling of this chemical. **2-Bromo-5-nitrothiazole** is classified as hazardous.[10]

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[4][10][11]
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)[4][10][11]

- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[4][10]

Hazard Statements (H-Statements):

- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H335: May cause respiratory irritation[4]

## Methodology for Safe Handling

The following protocol must be followed to ensure laboratory safety:

- Engineering Controls: Always handle **2-Bromo-5-nitrothiazole** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[10][11]
- Personal Protective Equipment (PPE):
  - Wear appropriate chemical-resistant gloves (e.g., nitrile).[11]
  - Wear safety glasses or goggles to protect against eye contact.[11]
  - Wear a lab coat to prevent skin contact.[11]
  - For operations that may generate significant dust, a NIOSH-approved N95 dust mask is recommended.
- Handling Procedures:
  - Avoid breathing dust.[10]
  - Wash hands and any exposed skin thoroughly after handling.[10][11]
  - Keep the container tightly closed when not in use.
- Storage: Store in a cool, dry place under an inert atmosphere (e.g., nitrogen or argon) at 2–8 °C.[6] Keep away from strong oxidizing agents.[12]

- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.[10]
  - Skin: Wash off immediately with plenty of soap and water. If irritation occurs, seek medical advice.[10][11]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[10]

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